

Personal protective equipment for handling Fmoc-Dap(Z)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Fmoc-Dap(Z)-OH**

Cat. No.: **B557060**

[Get Quote](#)

Essential Safety and Handling Guide for Fmoc-Dap(Z)-OH

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **Fmoc-Dap(Z)-OH** are paramount for laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **Fmoc-Dap(Z)-OH**.

Physicochemical and Safety Data

A summary of the relevant physical, chemical, and safety properties of **Fmoc-Dap(Z)-OH** is presented below. Understanding these properties is crucial for making informed decisions on its proper handling and disposal.

Property	Value
Chemical Name	Na-Fmoc-N β -Z-L-2,3-diaminopropionic acid
Synonyms	Fmoc-3-(Z-amino)-L-alanine
CAS Number	204316-36-9 [1] [2]
Molecular Formula	C ₂₆ H ₂₄ N ₂ O ₆ [2]
Molecular Weight	460.48 g/mol [1]
Form	Powder [1]
Assay	\geq 95.0% [1]
Storage Temperature	2-8°C [3]
Personal Protective Equipment (PPE)	Eyeshields, Gloves, Type N95 (US) respirator [1]
First Aid Measures	Skin contact: Immediately wash with copious amounts of water for at least 15 minutes. Eye contact: Immediately flush with copious amounts of water for at least 15 minutes. Inhalation: Remove to fresh air. Seek medical attention if irritation persists or in severe cases. [4]
Disposal	Mix with an inert absorbent material, sweep up, and keep in a tightly closed container for disposal. Do not allow material to enter drains or water courses. [4]

Operational Plan for Handling and Use in Solid-Phase Peptide Synthesis (SPPS)

Fmoc-Dap(Z)-OH is primarily used in Fmoc solid-phase peptide synthesis (SPPS). The following is a step-by-step guide for its safe handling and incorporation into a peptide chain.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)

- Ensure that an eyewash station and safety shower are readily accessible.
- Wear appropriate Personal Protective Equipment (PPE): a laboratory coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.^[4] For weighing and handling the powder, a type N95 respirator is recommended to avoid inhalation.^[1]

2. Weighing and Dissolution:

- Carefully weigh the required amount of **Fmoc-Dap(Z)-OH** powder in a disposable weigh boat inside the chemical fume hood to minimize dust generation.
- Dissolve the **Fmoc-Dap(Z)-OH** in a suitable solvent, typically N,N-Dimethylformamide (DMF), for use in the peptide synthesizer or manual coupling reaction.

3. Solid-Phase Peptide Synthesis (SPPS) Workflow:

The incorporation of **Fmoc-Dap(Z)-OH** into a growing peptide chain follows the standard Fmoc-SPPS cycle. This process involves the sequential addition of amino acids to a solid support (resin).^{[5][6]}

- Resin Preparation: The synthesis begins with a resin support, which is swelled in a suitable solvent like DMF.^[7]
- Fmoc Deprotection: The Fmoc protecting group from the N-terminus of the resin-bound peptide is removed using a solution of 20% piperidine in DMF.^[7] This exposes a free amine for the next coupling step.
- Washing: The resin is thoroughly washed with DMF to remove residual piperidine and by-products.^[7]
- Amino Acid Coupling: The prepared solution of **Fmoc-Dap(Z)-OH** is activated with a coupling reagent (e.g., HCTU, HATU) and a base (e.g., DIPEA, collidine) and then added to the resin.^{[7][8]} The reaction forms a new peptide bond.
- Washing: The resin is washed again with DMF to remove any unreacted reagents and by-products.^[7]

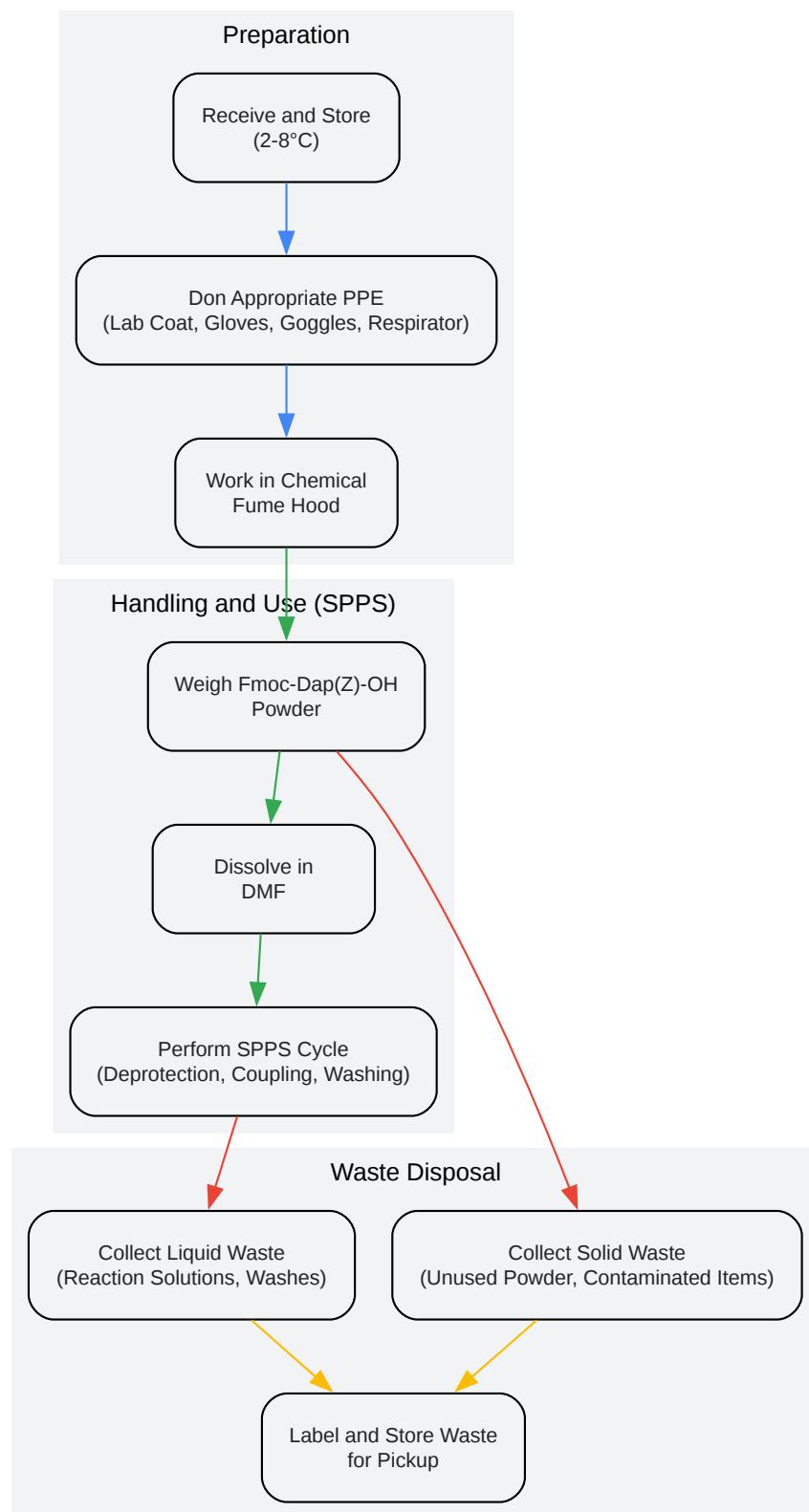
This cycle of deprotection, washing, coupling, and washing is repeated for each subsequent amino acid in the peptide sequence.

Disposal Plan

Proper disposal of **Fmoc-Dap(Z)-OH** and related waste is crucial to prevent environmental contamination and ensure laboratory safety.

- Solid Waste:
 - Collect unused **Fmoc-Dap(Z)-OH** powder and any contaminated disposable items (e.g., weigh boats, gloves, paper towels) in a designated, clearly labeled, and sealed container for solid chemical waste.
- Liquid Waste:
 - Solutions containing **Fmoc-Dap(Z)-OH**, as well as waste from the washing and deprotection steps of SPPS (containing DMF, piperidine, etc.), should be collected in a separate, labeled, and sealed container for liquid chemical waste. This is typically categorized as non-halogenated solvent waste.
- Containerization and Storage:
 - Use chemically resistant containers that can be securely sealed.
 - Clearly label the waste container with "Hazardous Waste," the chemical name "**Fmoc-Dap(Z)-OH**," and any other identifiers required by your institution's waste management program.
 - Store the sealed waste containers in a designated, well-ventilated, and secure area away from incompatible materials, awaiting pickup by a certified chemical waste disposal service.

Workflow for Safe Handling of **Fmoc-Dap(Z)-OH**

[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **Fmoc-Dap(Z)-OH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fmoc-Dap(Z)-OH ≥95.0% | Sigma-Aldrich [sigmaaldrich.com]
- 2. chempep.com [chempep.com]
- 3. 204316-36-9|Fmoc-Dap(Z)-OH|BLD Pharm [bldpharm.com]
- 4. cn.canbipharm.com [cn.canbipharm.com]
- 5. Fmoc Solid Phase Peptide Synthesis: Mechanism and Protocol - Creative Peptides [creative-peptides.com]
- 6. benchchem.com [benchchem.com]
- 7. chem.uci.edu [chem.uci.edu]
- 8. chempep.com [chempep.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Fmoc-Dap(Z)-OH]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b557060#personal-protective-equipment-for-handling-fmoc-dap-z-oh>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com